

Best practices for the handling and storage of Docosahexaenoyl glycine.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Docosahexaenoyl glycine

Cat. No.: B8100994

[Get Quote](#)

Technical Support Center: Docosahexaenoyl Glycine (DHA-gly)

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for the handling, storage, and experimental use of **Docosahexaenoyl glycine** (DHA-gly).

Frequently Asked Questions (FAQs)

Q1: What is **Docosahexaenoyl glycine** (DHA-gly)?

A1: **Docosahexaenoyl glycine** (DHA-gly) is an endogenous N-acyl amide, a type of neuroactive lipid. It consists of the omega-3 polyunsaturated fatty acid (PUFA) docosahexaenoic acid (DHA) conjugated to the amino acid glycine.^{[1][2]} Found in the central nervous system, it is studied for its role in neurological health and its anti-inflammatory properties.^{[2][3]}

Q2: What are the recommended storage conditions for DHA-gly?

A2: **Docosahexaenoyl glycine** should be stored at -20°C.^[1] It is typically supplied as a solution in ethanol.^{[1][4]} If you have the powdered form, it should be stored in a dry, cool, well-ventilated place, away from strong oxidizers.^{[5][6]}

Q3: What is the long-term stability and shelf-life of DHA-gly?

A3: When stored properly at -20°C, DHA-gly is stable for at least two years.^[1] To avoid degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use vials.

Q4: How should I handle DHA-gly upon receipt?

A4: DHA-gly is typically shipped on wet ice.^[1] Upon receipt, it should be immediately transferred to a -20°C freezer for storage. Standard laboratory personal protective equipment (PPE), including safety glasses and gloves, should be worn when handling the compound.^{[7][8]}

Q5: Is DHA-gly susceptible to degradation?

A5: Yes. Like other polyunsaturated fatty acids, the DHA component of DHA-gly is susceptible to oxidation. It is also sensitive to moisture.^{[9][10]} To minimize degradation, store it under an inert gas if possible, protect it from light, and use freshly prepared solutions for experiments.

Data Presentation

Table 1: Physical and Chemical Properties of **Docosahexaenoyl Glycine**

Property	Value	Reference
Formal Name	N-(1-oxo-4Z,7Z,10Z,13Z,16Z,19Z-docosahexaenyl)-glycine	^[1]
CAS Number	132850-40-9	^[1]
Molecular Formula	C ₂₄ H ₃₅ NO ₃	^{[1][11]}
Molecular Weight	385.5 g/mol	^{[1][11]}
Purity	≥98%	^[1]

Table 2: Solubility of **Docosahexaenoyl Glycine**

Solvent	Solubility	Reference
Ethanol	25 mg/mL	[1]
DMF	20 mg/mL	[1]
DMSO	15 mg/mL	[1]
PBS (pH 7.2)	2 mg/mL	[1]

Table 3: Recommended Storage and Stability

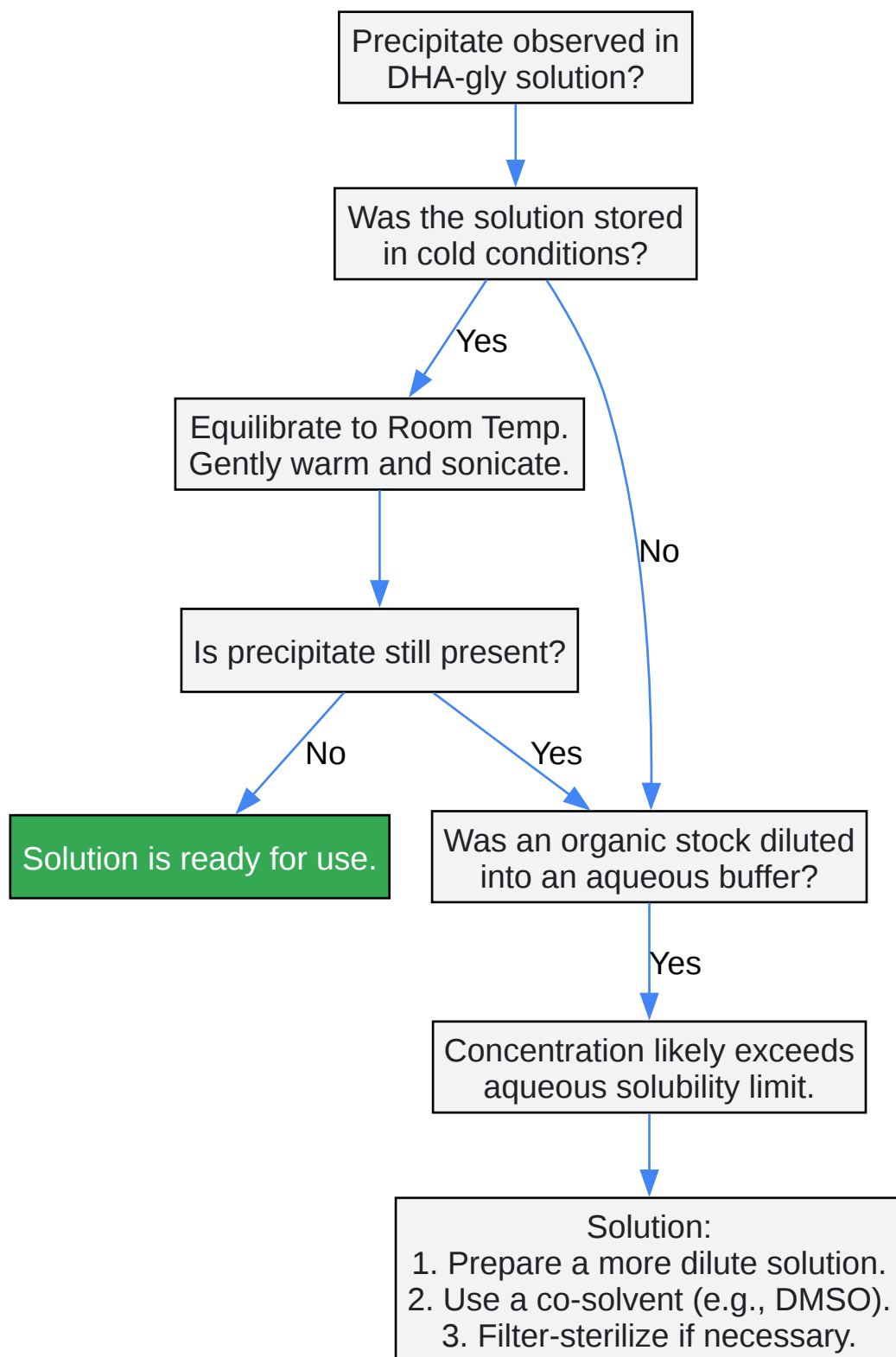
Parameter	Recommendation	Reference
Storage Temperature	-20°C	[1]
Shipping Condition	Wet Ice	[1]
Stability	≥ 2 years (at -20°C)	[1]
Incompatible Materials	Strong oxidizing agents, bases	[9][10]

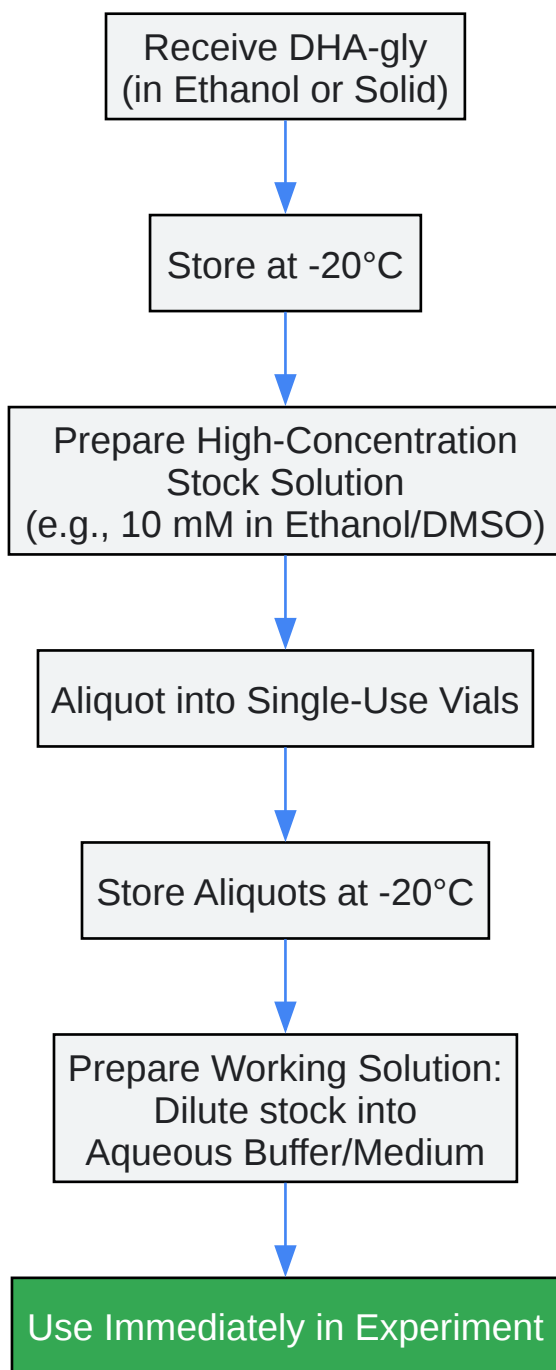
Troubleshooting Guides

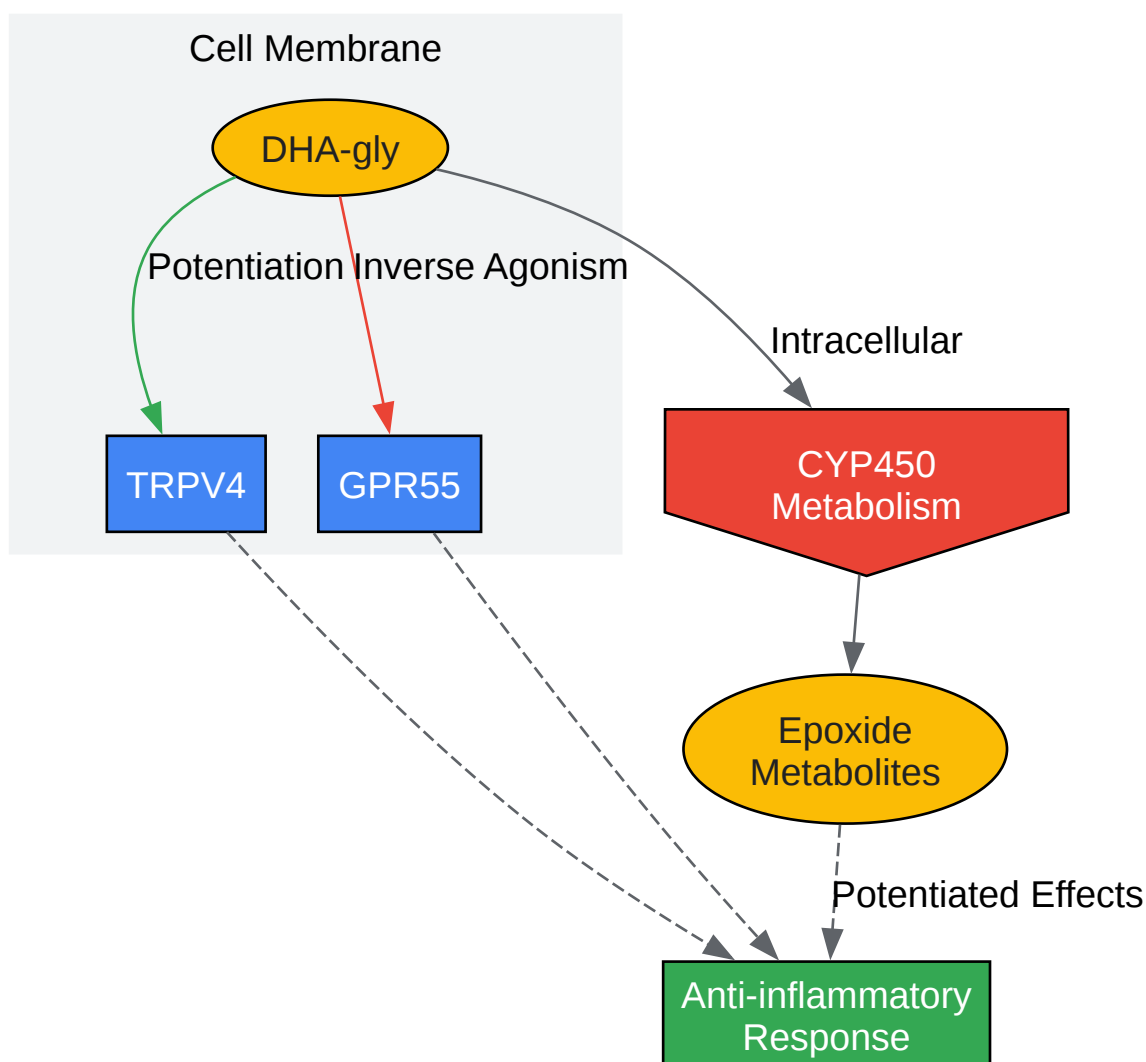
Problem 1: My DHA-gly solution is cloudy or shows precipitation.

- Possible Cause 1: Exceeded Solubility Limit. The concentration of DHA-gly in your chosen solvent may be too high. This is common when diluting a stock solution from an organic solvent into an aqueous buffer.
- Solution 1: Gently warm the solution in a water bath (not exceeding 37°C) and sonicate briefly. If precipitation persists, you may need to prepare a more dilute solution or add a small amount of a co-solvent like DMSO, ensuring it is compatible with your experimental system.
- Possible Cause 2: Temperature Fluctuation. The compound may have precipitated out of solution due to cold temperatures during storage or handling.
- Solution 2: Before use, allow the vial to equilibrate to room temperature. If precipitation is visible, gently warm and sonicate as described above to ensure the compound is fully

redissolved before making dilutions.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. biorxiv.org [biorxiv.org]

- 3. N-FATTY ACYLGLYCINES: UNDERAPPRECIATED ENDOCANNABINOID-LIKE FATTY ACID AMIDES? - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Docosahexaenoyl Glycine - Cayman Chemical [bioscience.co.uk]
- 5. archpdfs.lps.org [archpdfs.lps.org]
- 6. Specification for storage and transport of glycine-Chemwin [en.888chem.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. mmbio.byu.edu [mmbio.byu.edu]
- 10. nmu-mi.safecollegessds.com [nmu-mi.safecollegessds.com]
- 11. Docosahexaenoyl glycine | C₂₄H₃₅NO₃ | CID 9908158 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Best practices for the handling and storage of Docosahexaenoyl glycine.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8100994#best-practices-for-the-handling-and-storage-of-docosahexaenoyl-glycine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com